

13C NMR Spectrum Analysis of 3-Chloro-1-methyl-azetidine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Chloro-1-methyl-azetidine
hydrochloride

CAS No.: 69334-72-1

Cat. No.: B6325678

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Content Type: Publish Comparison Guide Subject: Structural Characterization & Purity Assessment Target Audience: Medicinal Chemists, Analytical Scientists, Process Development Engineers

Executive Summary & Compound Significance

3-Chloro-1-methyl-azetidine hydrochloride (CAS: 933736-57-1 / 69334-72-1) is a high-value heterocyclic intermediate used in the synthesis of complex pharmaceutical scaffolds. Its strained four-membered ring and reactive alkyl chloride functionality make it a versatile electrophile, but these same features introduce unique challenges in NMR characterization.

This guide moves beyond simple peak listing. It compares the experimental performance of different solvent systems, differentiates the product from critical process impurities (such as the hydrolyzed alcohol or ring-opened byproducts), and provides a self-validating assignment logic based on electronic substituent effects.

Comparative Analysis: Solvent Selection (D₂O vs. DMSO-d₆)

The choice of solvent is the single most critical variable in the NMR analysis of amine hydrochloride salts. The following comparison evaluates the two industry-standard solvents for this specific compound.

Feature	Deuterium Oxide (D ₂ O)	DMSO-d ₆	Recommendation
Solubility	Excellent. The HCl salt is highly polar and dissolves instantly.	Good. Requires sonication or gentle heating.	D ₂ O is preferred for routine purity checks.
Chemical Shift Stability	Variable. Shifts are pH-dependent. The free base/salt equilibrium can cause peak drifting if the solution is not acidic enough.	Stable. The non-protic nature maintains the salt form rigidly, providing consistent shifts.	DMSO-d ₆ is preferred for publication-quality assignments.
Spectral Overlap	Minimal. No solvent carbon signals interfere with the analyte.	High Risk. The DMSO septet (~39.5 ppm) often overlaps with the N-Methyl or C3 signals of azetidines.	D ₂ O is superior for detecting N-Me signals.
Exchangeable Protons	Lost. NH ⁺ protons exchange with D ₂ O (invisible in ¹ H, irrelevant for ¹³ C).	Visible. NH ⁺ protons are often visible, aiding in salt confirmation (in ¹ H NMR).	DMSO-d ₆ for full structural elucidation.

Critical Insight: The "Solvent Trap"

In DMSO-d₆, the solvent residual peak appears as a septet centered at 39.5 ppm. The N-methyl carbon of 3-chloro-1-methyl-azetidine typically resonates in the 40–48 ppm range.

- Risk: The product signal may be buried under the solvent peak.
- Solution: If using DMSO-d₆, use a high-concentration sample (>50 mg/0.6 mL) or increase the number of scans (NS > 1024) to resolve the product peak from the solvent noise. D₂O is recommended to avoid this overlap entirely.

Structural Assignment & Theoretical Reference Values

Due to the symmetry of the azetidine ring (assuming rapid ring inversion or planar average on the NMR time scale), the C2 and C4 carbons are chemically equivalent. Therefore, the ¹³C spectrum should display three distinct signals.

Predicted Chemical Shift Table (Reference in D₂O)

Carbon Label	Chemical Environment	Predicted Shift (δ , ppm)	Assignment Logic (Electronic Effects)
C2, C4	CH ₂ -N ⁺ (Ring)	62.0 – 68.0	Deshielded. Alpha to the cationic ammonium nitrogen. The ring strain also contributes to downfield shifting compared to acyclic amines.
C3	CH-Cl (Ring)	48.0 – 55.0	Deshielded. Alpha to the electronegative Chlorine atom. Less deshielded than C2/C4 because it is beta to the Nitrogen.
N-Me	N ⁺ -CH ₃ (Methyl)	42.0 – 48.0	Moderate. Typical range for N-methyl groups on quaternary ammonium salts. Note: May overlap with C3.

Differentiation from Impurities

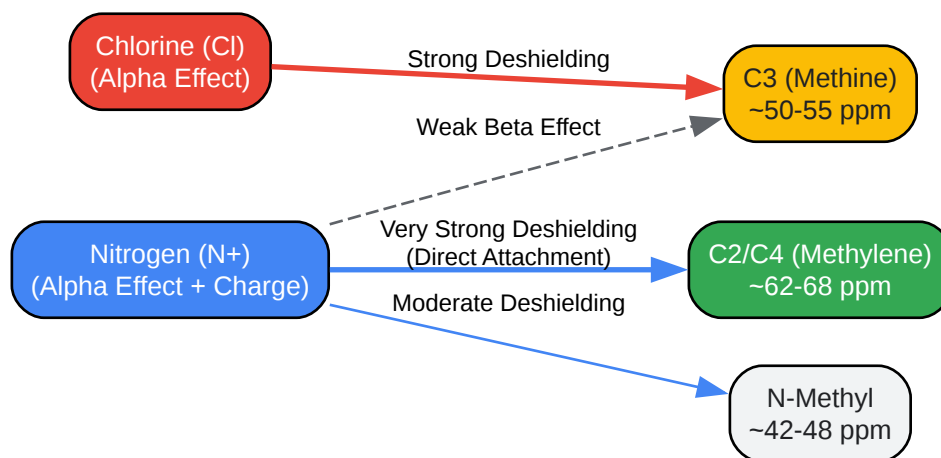
A common impurity is the hydrolyzed alcohol (3-hydroxy-1-methyl-azetidine), formed if the chloride is displaced by water.

- Chloride (Product): C3 signal at ~50 ppm.
- Alcohol (Impurity): C3 signal shifts downfield to ~60-65 ppm (due to the higher electronegativity of Oxygen vs. Chlorine).
- Ring-Opened (Byproduct): If the ring opens, the symmetry is lost. You will see three distinct methylene/methine signals instead of the equivalent C2/C4 pair.

Visualization: Assignment Logic & Workflow

Figure 1: Structural Assignment Logic

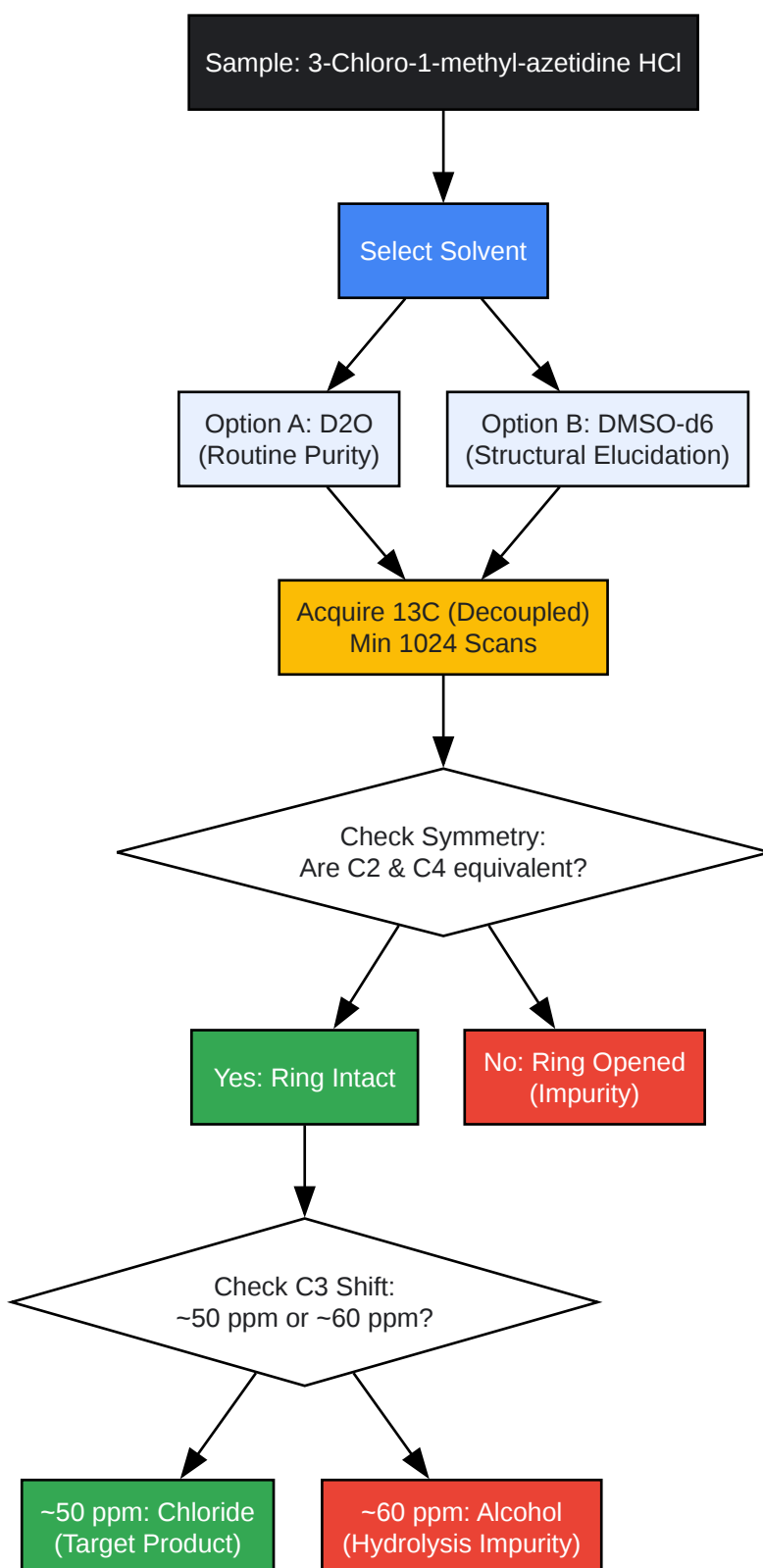
This diagram illustrates the electronic influences dictating the chemical shifts.



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Caption: Electronic substituent effects driving the ¹³C chemical shifts. The positive charge on Nitrogen significantly deshields C2/C4.

Figure 2: Analytical Workflow for Purity Validation



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Caption: Step-by-step logic for validating sample identity and detecting common degradation products.

Experimental Protocol

To ensure reproducibility and minimize artifacts, follow this standardized protocol.

Materials

- Sample: ~30–50 mg of **3-Chloro-1-methyl-azetidine hydrochloride**.
- Solvent: 0.6 mL Deuterium Oxide (D₂O, 99.9% D) OR DMSO-d₆.
- Reference: Internal TMS (if using DMSO) or calibrate to solvent residual.

Methodology

- Preparation: Weigh the sample directly into a clean vial. Add solvent.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Note: If using DMSO-d₆, ensure the sample is fully dissolved; the salt may require 30 seconds of sonication.
- Instrument Setup:
 - Pulse Sequence:zgpg30 (Power-gated decoupling).
 - Relaxation Delay (D1): Set to 2.0 – 3.0 seconds. The quaternary carbons (none in this molecule, but good practice) and methyl groups need time to relax.
 - Scans (NS): Minimum 1024 scans. The low molecular weight means fewer carbons per mole, requiring higher signal averaging.
- Processing:
 - Line Broadening (LB): Apply 1.0 – 3.0 Hz to reduce noise.
 - Baseline Correction: Essential, especially near the solvent peak in DMSO.

References

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Sources

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- 2. US4966979A - Process for synthesis of azetidine and novel intermediates therefor - Google Patents [patents.google.com]
- 3. scs.illinois.edu [scs.illinois.edu]
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